



Illuminating Cellular Dynamics: Live-Cell Imaging with BDP TMR Amine

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Compound of Interest		
Compound Name:	BDP TMR amine	
Cat. No.:	B11928769	Get Quote

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Live-cell imaging is a cornerstone of modern biological research and drug discovery, enabling the real-time visualization of dynamic cellular processes. The choice of fluorescent probe is critical for the success of these experiments, requiring bright, photostable, and minimally perturbing labels. BDP TMR (BODIPY-TMR) is a bright and photostable fluorophore with a high quantum yield, making it an excellent choice for live-cell imaging applications.[1] Its amine-reactive form, **BDP TMR amine**, allows for the straightforward conjugation to biomolecules of interest, such as proteins and ligands, facilitating the study of their localization, trafficking, and interactions within living cells.

These application notes provide a comprehensive guide to utilizing **BDP TMR amine** for live-cell imaging, with a specific focus on tracking the epidermal growth factor receptor (EGFR) signaling pathway. Detailed protocols for protein conjugation and live-cell imaging are provided, along with data tables for easy reference and diagrams to visualize experimental workflows and signaling pathways.

Data Presentation





Photophysical and Chemical Properties of BDP TMR

Amine

Property	Value	Reference
Excitation Maximum (λex)	~542 nm	[2]
Emission Maximum (λem)	~574 nm	[2]
Molar Extinction Coefficient	> 80,000 M ⁻¹ cm ⁻¹	
Quantum Yield	High	[1]
Reactive Group	Primary Amine	
Solubility	Good in DMSO, DMF	[3]

Recommended Parameters for Live-Cell Imaging

Parameter	Recommendation
Cell Seeding Density	50-70% confluency
BDP TMR-EGF Concentration	2-10 ng/mL
Incubation Time	5-60 minutes
Imaging Temperature	37°C with 5% CO ₂
Microscope	Confocal or spinning disk microscope
Excitation Laser	561 nm
Emission Filter	570-620 nm

Experimental Protocols

Protocol 1: Conjugation of BDP TMR NHS Ester to Epidermal Growth Factor (EGF)

This protocol describes the conjugation of an amine-reactive BDP TMR NHS ester to EGF. The primary amine of BDP TMR can be activated to an NHS ester for efficient labeling of proteins.



Materials:

- BDP TMR NHS Ester
- Recombinant Human Epidermal Growth Factor (EGF)
- Anhydrous Dimethylsulfoxide (DMSO)
- 1X Phosphate Buffered Saline (PBS), pH 7.4
- Sodium Bicarbonate Buffer (1 M, pH 8.3)
- Size-Exclusion Chromatography Column (e.g., PD-10 desalting column)
- Spectrophotometer

Procedure:

- Prepare EGF Solution: Dissolve EGF in PBS to a final concentration of 1 mg/mL.
- Prepare BDP TMR NHS Ester Stock Solution: Immediately before use, dissolve BDP TMR NHS ester in DMSO to a concentration of 10 mg/mL.
- Adjust pH of EGF Solution: Add 1 M sodium bicarbonate buffer to the EGF solution to achieve a final concentration of 0.1 M, adjusting the pH to ~8.3.
- Conjugation Reaction: While gently vortexing the EGF solution, slowly add the BDP TMR NHS ester stock solution. A typical starting molar excess of dye to protein is 10-20 fold.
- Incubation: Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
- Purification: Separate the BDP TMR-EGF conjugate from unreacted dye using a size-exclusion chromatography column equilibrated with PBS.
- Characterization: Determine the degree of labeling (DOL) by measuring the absorbance of the conjugate at 280 nm (for protein) and ~542 nm (for BDP TMR). The optimal DOL for imaging is typically between 1 and 3.



• Storage: Store the purified BDP TMR-EGF conjugate at 4°C, protected from light. For long-term storage, aliquot and store at -20°C or -80°C.

Protocol 2: Live-Cell Imaging of EGFR Trafficking with BDP TMR-EGF

This protocol details the steps for visualizing the internalization and trafficking of the Epidermal Growth Factor Receptor (EGFR) in live cells using BDP TMR-labeled EGF.

Materials:

- Cells expressing EGFR (e.g., HeLa, A431)
- Glass-bottom imaging dishes or chamber slides
- Complete cell culture medium
- Serum-free cell culture medium
- BDP TMR-EGF conjugate (from Protocol 1)
- Live-cell imaging buffer (e.g., HBSS or phenol red-free medium)
- Confocal microscope with environmental chamber (37°C, 5% CO₂)

Procedure:

- Cell Seeding: Seed cells onto glass-bottom imaging dishes and allow them to adhere and reach 50-70% confluency.
- Serum Starvation: Prior to imaging, serum-starve the cells for 4-6 hours in serum-free medium to reduce basal EGFR activation.
- · Cell Labeling:
 - Wash the cells once with pre-warmed live-cell imaging buffer.

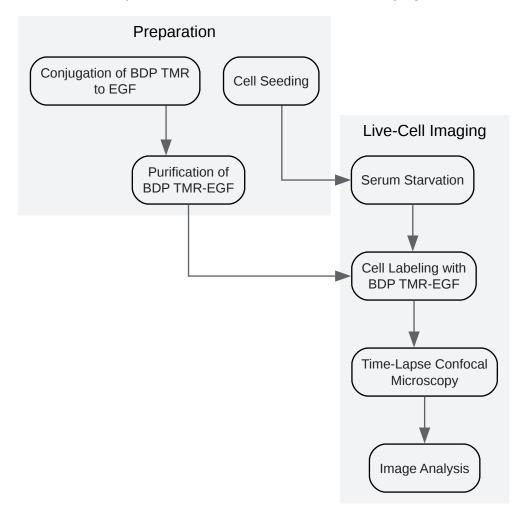


- Add live-cell imaging buffer containing BDP TMR-EGF at a final concentration of 2-10 ng/mL to the cells.
- Live-Cell Imaging:
 - Immediately place the imaging dish on the microscope stage within the pre-warmed environmental chamber.
 - Acquire images at desired time intervals (e.g., every 1-5 minutes) to visualize the binding, internalization, and trafficking of BDP TMR-EGF.
 - Use a 561 nm laser for excitation and collect emission between 570-620 nm.
- Image Analysis: Analyze the time-lapse images to observe the movement of fluorescently labeled EGF from the plasma membrane to intracellular vesicles, such as endosomes and lysosomes.

Mandatory Visualizations



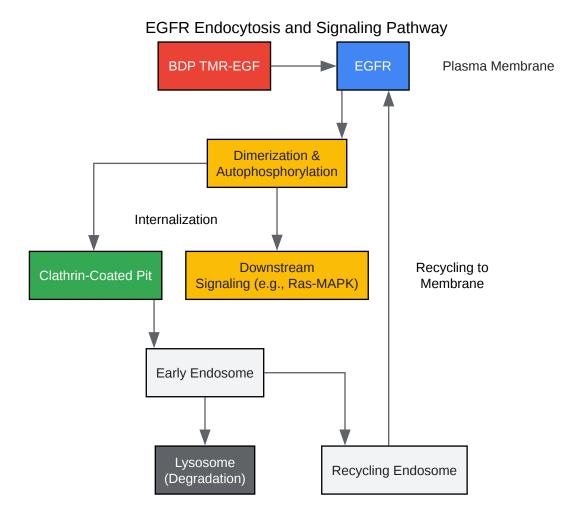
Experimental Workflow for Live-Cell Imaging



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Caption: Workflow for BDP TMR-EGF live-cell imaging.





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Caption: EGFR signaling and trafficking pathway.

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